

# Personal protective equipment for handling Trilaciclib hydrochloride

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## Compound of Interest

Compound Name: Trilaciclib hydrochloride

Cat. No.: B8069058

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## Essential Safety and Handling Guide for Trilaciclib Hydrochloride

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Trilaciclib hydrochloride**. Given the conflicting information across different safety data sheets (SDS), a conservative approach to personal protective equipment (PPE) is strongly recommended. This document is intended to empower researchers, scientists, and drug development professionals with the necessary protocols to handle this compound safely.

## Hazard Assessment and Conflicting Data

**Trilaciclib hydrochloride** is an inhibitor of cyclin-dependent kinases 4 and 6 (Cdk4 and Cdk6) used to decrease the incidence of chemotherapy-induced myelosuppression.<sup>[1]</sup> Analysis of available SDS reveals significant discrepancies in hazard classification. While some suppliers classify the substance as non-hazardous, others identify it as harmful if swallowed, a skin and eye irritant, and potentially toxic in contact with skin.<sup>[2][3][4]</sup>

Due to these inconsistencies and its use in a cytotoxic context, it is prudent to handle **Trilaciclib hydrochloride** as a hazardous compound. The following table summarizes the conflicting GHS hazard statements found in various SDS.

Hazard Statement	GHS Classification	Source
Not classified as hazardous	-	Cayman Chemical SDS[2]
H302: Harmful if swallowed	Acute toxicity, oral (Cat. 4)	MedchemExpress SDS, Sun-shine Chem SDS[3][4]
H311: Toxic in contact with skin	Acute toxicity, dermal (Cat. 3)	Sun-shine Chem SDS[4]
H315: Causes skin irritation	Skin corrosion/irritation (Cat. 2)	MedchemExpress SDS[3]
H314: Causes severe skin burns and eye damage	Skin corrosion (Cat. 1B)	Sun-shine Chem SDS[4]
H319: Causes serious eye irritation	Serious eye damage (Cat. 2A)	MedchemExpress SDS[3]
H318: Causes serious eye damage	Serious eye damage (Cat. 1)	Sun-shine Chem SDS[4]

## Recommended Personal Protective Equipment (PPE)

Based on the more severe hazard classifications and general guidelines for handling hazardous drugs, the following PPE is mandatory.[3][5][6]

PPE Component	Specification
Hand Protection	Two pairs of chemotherapy-rated gloves (tested against ASTM D6978 standard). The inner glove should be worn under the gown cuff, and the outer glove over the cuff. <a href="#">[5]</a> <a href="#">[7]</a>
Body Protection	A disposable, impermeable gown with long sleeves, a closed back, and knit or elastic cuffs. <a href="#">[3]</a> <a href="#">[6]</a>
Eye and Face Protection	Safety goggles with side shields. <a href="#">[3]</a> A full-face shield should be worn in addition to goggles if there is a risk of splashes or aerosol generation. <a href="#">[5]</a>
Respiratory Protection	A NIOSH-certified N95 respirator or higher level of protection is required when handling the powder outside of a containment device (e.g., fume hood, BSC). <a href="#">[5]</a>
Footwear	Disposable shoe covers should be worn in the handling area and removed before exiting to prevent the spread of contamination. <a href="#">[5]</a>

## Operational and Disposal Plans: Procedural Guidance

Adherence to a strict, step-by-step protocol is essential for minimizing exposure and ensuring a safe laboratory environment.

### 1. Preparation and Handling:

- Engineering Controls: All handling of **Trilaciclib hydrochloride** powder should be performed within a certified chemical fume hood, biological safety cabinet (BSC), or other containment primary engineering control (C-PEC) to minimize inhalation exposure.[\[8\]](#)

- Pre-Handling: Before handling, ensure a designated area is prepared. Gather all necessary equipment, including PPE, and verify that a safety shower and eye wash station are accessible.[3]
- Donning PPE: Don PPE in the following order: shoe covers, inner gloves, gown, N95 respirator, face shield/goggles, and finally, outer gloves over the gown's cuffs.[5]
- Weighing and Reconstitution: Handle the solid compound carefully to avoid generating dust. [8] When reconstituting, add the solvent slowly and gently swirl to dissolve; do not shake or vortex to prevent aerosolization.[9]
- Post-Handling: After handling, wipe down the work surface with an appropriate deactivating agent or cleaning solution.

## 2. Spill Management:

- Evacuation: Evacuate non-essential personnel from the area.
- Containment: Prevent further leakage or spillage if it is safe to do so.[4]
- PPE: Wear full PPE, including respiratory protection, before cleaning the spill.[4]
- Cleaning: For liquid spills, absorb the material with an inert, liquid-binding material (e.g., diatomite).[3] For powder spills, gently cover with damp absorbent material to avoid raising dust.
- Collection: Collect all contaminated materials into a sealed, clearly labeled hazardous waste container.
- Decontamination: Clean the spill area thoroughly.[8]

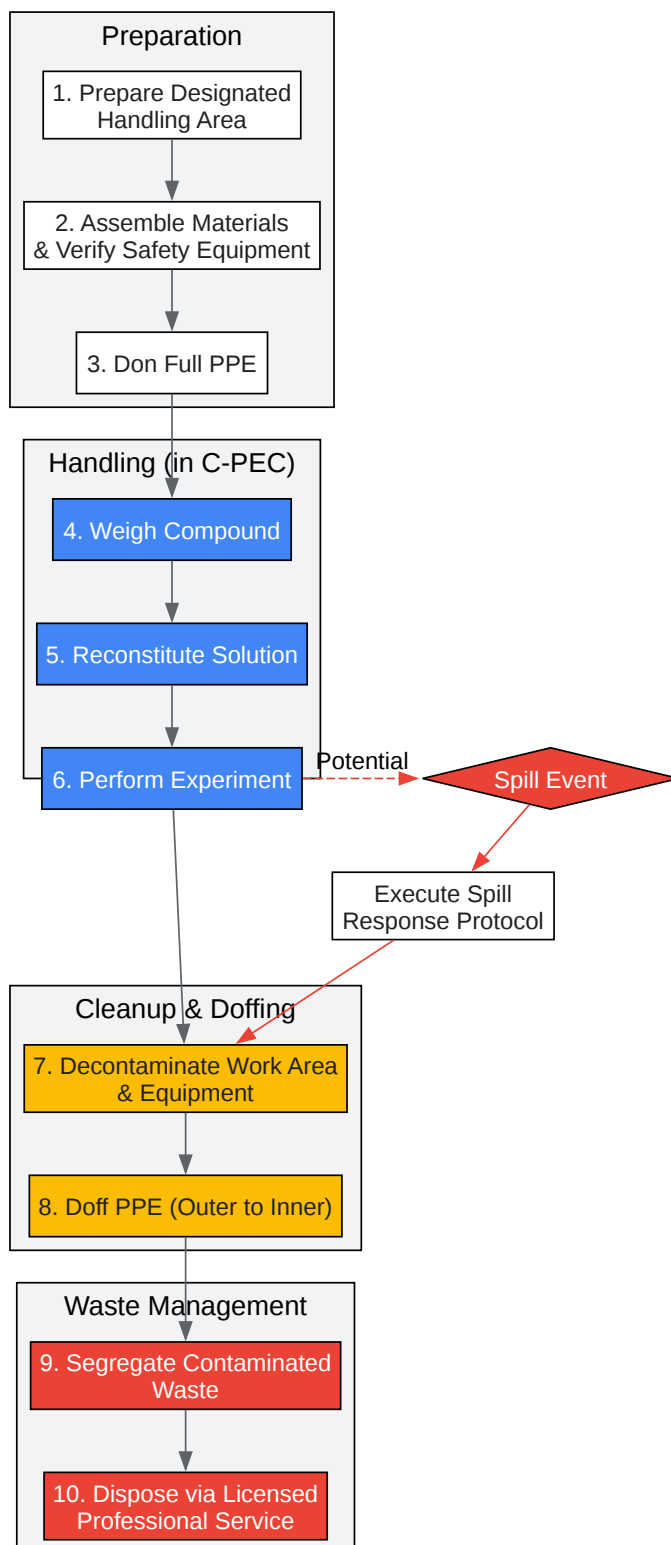
## 3. Disposal Plan:

- Waste Segregation: All disposable PPE (gloves, gown, shoe covers) and materials used in handling (e.g., pipette tips, tubes, cleaning materials) are considered contaminated and must be disposed of as hazardous waste.

- Waste Containers: Place all contaminated waste in a designated, sealed, and clearly labeled hazardous waste container.[\[3\]](#)
- Disposal Method: Do not dispose of **Trilaciclib hydrochloride** or its contaminated waste with household or regular laboratory trash.[\[2\]](#) Arrange for disposal through a licensed professional waste disposal service in accordance with local, state, and federal regulations. [\[4\]](#) For unused or expired medicine, follow institutional guidelines or FDA recommendations for non-flush list drugs, which involve mixing with an unappealing substance in a sealed container before placing it in the trash, if a take-back program is unavailable.[\[10\]](#)

## Workflow for Safe Handling of Trilaciclib Hydrochloride

## Safe Handling Workflow for Trilaciclib Hydrochloride

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